

Calceolarioside B solubility DMSO methanol

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Compound Focus: Calceolarioside B

CAS No.: 105471-98-5

Cat. No.: S628172

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Solubility Data & Solution Preparation

The following table summarizes the key solubility data and solution preparation details for **Calceolarioside B** in DMSO and methanol.

Solvent	Solubility	Stock Solution Concentration	Notes
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| **DMSO** | ~250 mg/mL (approx. 522.52 mM) [1] | 20.8 mg/mL (for *in vivo* formulations) [1] | - Suitable for high-concentration stock solutions.

- Purity: ≥98% [1]. | | **Methanol** | Soluble [2] [3] | Information missing | - A common solvent for extraction and analysis [2].
- PhytoLab lists it as a solvent for their reference substance [3]. |

Detailed Experimental Protocols

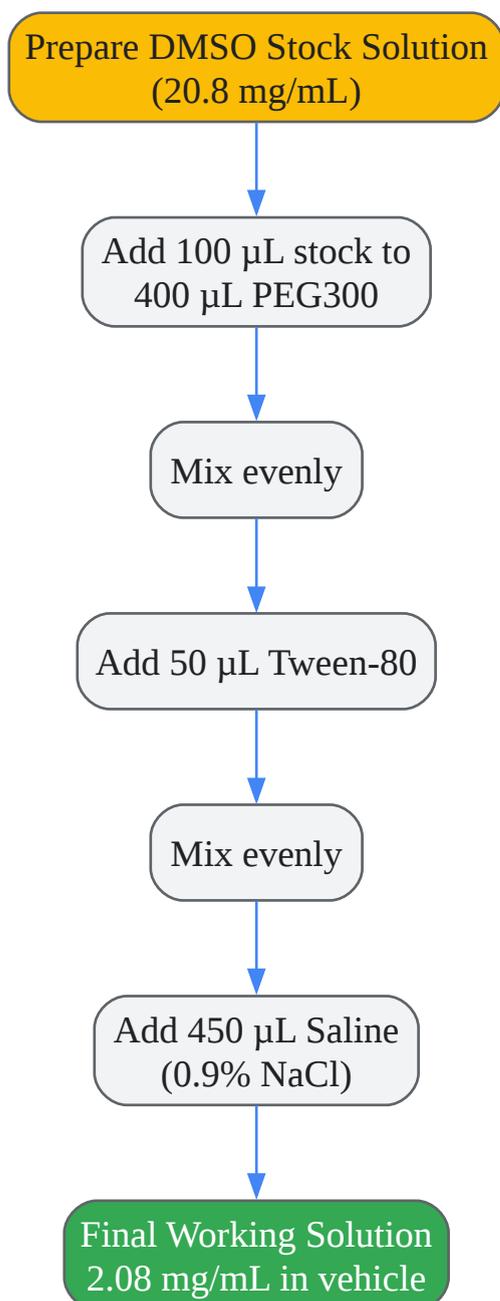
Preparation of DMSO Stock Solution

This protocol is adapted from supplier data for creating a standard stock solution [1].

- **Calculation:** Weigh an appropriate amount of **Calceolarioside B** (purity $\geq 98\%$) [1]. To achieve a concentration of ~ 250 mg/mL, dissolve 25 mg of the compound in 100 μL of anhydrous DMSO.
- **Dissolution:** Add the DMSO directly to the vial of powdered **Calceolarioside B**. Gently vortex or sonicate the mixture to ensure complete dissolution, resulting in a clear solution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at **-20°C or -80°C** , and protect from light by using amber vials or wrapping the container in aluminum foil [1].

Preparation of Working Solutions for Biological Assays

The following workflow outlines the process for preparing a working solution for *in vivo* studies using a DMSO stock solution and co-solvents. This method sequentially adds solvents to maintain solubility when diluting the stock solution with aqueous buffers [1].



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Storage & Handling Recommendations

Proper handling is crucial for maintaining the stability and activity of **Calceolarioside B**.

- **Long-term Storage:** For the solid powder, store at **-20°C** (stable for up to 3 years) or **4°C** (stable for up to 2 years). For DMSO stock solutions in solvent, store at **-80°C** (stable for up to 6 months) or

- 20°C (stable for 1 month) [1].
- **Light Sensitivity:** The compound requires **protection from light** during storage and transportation [1].
- **Quality Control:** For analytical purposes like HPLC content determination, use a certified Reference Substance with a defined purity (e.g., ≥95.0%) [3].

Biological Relevance & Research Context

Calceolarioside B is a hydroxycinnamic acid derivative with demonstrated bioactivity relevant to drug discovery [1] [2].

- **Key Bioactivities:**
 - **Aldose Reductase Inhibition:** Inhibits rat lens aldose reductase (RLAR) with an IC₅₀ of **23.99 μM**, indicating potential for managing diabetic complications [1].
 - **Antioxidant Activity:** Effectively scavenges DPPH free radicals with an IC₅₀ of **94.60 μM** [1].
 - **Broad Therapeutic Potential:** Extracts containing **Calceolarioside B** and related compounds are reported to have antibacterial, anti-inflammatory, antiviral, and anticancer activities [2] [4] [5].

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